

In vivo toxicity assessment of Didecyldimethylammonium bromide in animal models

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Compound of Interest

Compound Name: *Didecyldimethylammonium bromide*

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In Vivo Toxicity of Didecyldimethylammonium Bromide: A Comparative Analysis

A comprehensive guide for researchers and drug development professionals on the in vivo toxicity profile of **Didecyldimethylammonium bromide** (DDAB) in animal models, with a comparative assessment against alternative biocides, Benzalkonium chloride (BAC) and Polyhexamethylene biguanide (PHMB).

This guide provides a detailed comparison of the in vivo toxicity of **Didecyldimethylammonium bromide** (DDAB) and two common alternatives, Benzalkonium chloride (BAC) and Polyhexamethylene biguanide (PHMB). The information is compiled from various animal studies to assist researchers in evaluating the safety profiles of these biocides.

Comparative Toxicity Data

The following tables summarize the acute toxicity (LD50) values and highlight the observed organ-specific toxicity and histopathological findings for DDAB, BAC, and PHMB from various animal studies.

Table 1: Acute Toxicity (LD50) in Animal Models

Compound	Animal Model	Route of Administration	LD50 (mg/kg)
Didecyldimethylammonium bromide (DDAB)	Pullets (Issa brown)	Oral	458.00[1][2][3][4]
Rats	Oral	238 - 262	
Benzalkonium chloride (BAC)	Mice (Balb/c)	Oral	241.7[5][6]
Mice (Balb/c)	Intratracheal	8.5[5][6]	
Rats	Oral	234 - 525[5][7]	
Polyhexamethylene biguanide (PHMB)	Rats (Sprague-Dawley)	Oral (gavage)	25.6[8][9]

Table 2: Summary of Organ-Specific Toxicity and Histopathological Findings

Compound	Target Organs	Histopathological Findings
Didecyldimethylammonium bromide (DDAB)	Esophagus, Intestines, Liver, Lungs, Kidneys	Necrosis and sloughing of the esophagus and intestines; pale and friable liver; congested and necrotic lungs; friable kidneys.[1][2][3][4] Microscopically: desquamation and necrosis of the esophagus, crop, proventriculus, and intestines; disruption of the koilin membrane of the gizzard; congestion and mononuclear cellular infiltration in the lungs, liver, and kidneys with loss of architecture.[1][2][3][4]
Benzalkonium chloride (BAC)	Lungs, Skin, Eyes	Inflammatory responses in the lung after intratracheal instillation, including diffuse congestion and hemorrhage, necrotized alveolar wall, and thrombus formation in small vessels and terminal bronchioles.[6][10] Irritation to skin and eyes.[5]

Polyhexamethylene biguanide (PHMB)

Liver, Heart, Kidneys

Mild hydropic changes in the liver at lower doses.[\[8\]](#)[\[9\]](#) At higher doses in subchronic studies, mild hepatocyte cytolysis with or without lymphocyte infiltration and feathery degeneration.[\[8\]](#)[\[9\]](#) Lymphocyte infiltration in one heart sample and mild tubular damage in one kidney sample were also observed.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Detailed methodologies are crucial for the interpretation of toxicological data. Below are summaries of the experimental protocols used in key studies cited in this guide.

Didecyldimethylammonium Bromide (DDAB) Acute Oral Toxicity Study in Pullets

- Animal Model: Issa brown pullets (n=34 experimental, n=10 control).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Administration: Varying doses of DDAB were administered orally using a syringe after a 12-hour fasting period. Control birds received normal saline.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Observation Period: Birds were observed for toxicity over 14 days.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Parameters Assessed: Toxic signs (depression, anorexia, adipsia, vocalization with foamy salivation, emaciation), mortality, and gross and microscopic pathology of various organs.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Benzalkonium Chloride (BAC) Acute Toxicity Study in Mice

- Animal Model: Balb/c mice.[\[5\]](#)[\[6\]](#)

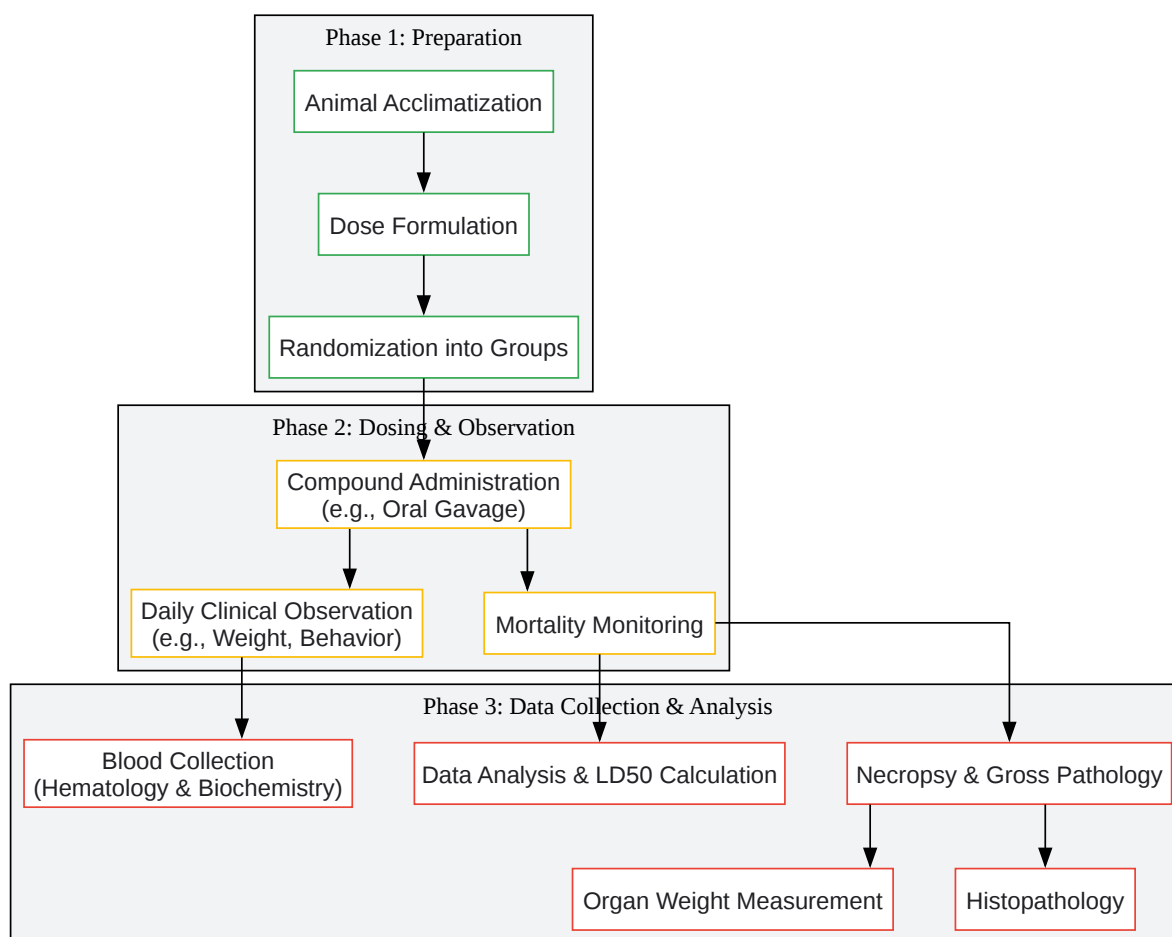
- Administration: Single dose of benzalkonium chloride administered via oral administration or intratracheal instillation.[5][6]
- Observation Period: 14 days.[5]
- Parameters Assessed: Mortality to determine LD50, and histopathology of target organs, particularly the lungs.[5][6]

Polyhexamethylene Biguanide (PHMB) Acute and Subchronic Toxicity Study in Rats

- Animal Model: Sprague-Dawley rats.[8][9]
- Administration:
 - Acute: Single dose administered by gavage via a stomach tube, with doses ranging from 2 mg/kg to 40 mg/kg.[8][9]
 - Subchronic: Doses of 2 mg/kg, 8 mg/kg, and 32 mg/kg of body weight.[8][9]
- Parameters Assessed:
 - Acute: Mortality to determine LD50, and histopathological analysis of the heart, kidneys, and liver.[8][9]
 - Subchronic: Hematological and biochemical parameters, and histopathological findings of major organs.[8][9]

Visualizing the Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in vivo toxicity assessment of a chemical compound like DDAB.



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Caption: Experimental workflow for in vivo toxicity assessment.

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